

An In-depth Technical Guide to the Solubility of 1-Hexadecanol-d5

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Compound of Interest

Compound Name: 1-Hexadecanol-d5

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available solubility data for **1-Hexadecanol-d5**, a deuterated form of the 16-carbon fatty alcohol, 1-Hexadecanol (also known as cetyl alcohol). This document is intended to be a valuable resource for researchers and professionals in drug development and various scientific fields who utilize isotopically labeled compounds. The guide summarizes quantitative solubility data, details relevant experimental protocols, and provides visualizations of key concepts.

Quantitative Solubility Data

The solubility of **1-Hexadecanol-d5** has been determined in a limited number of solvent systems. The following tables present the available quantitative data for **1-Hexadecanol-d5**, supplemented with data for the non-deuterated form, 1-Hexadecanol, for comparative purposes. It is important to note that the solubility of a deuterated compound is generally expected to be very similar to its non-deuterated counterpart in the same solvent system.

Table 1: Quantitative Solubility of **1-Hexadecanol-d5**

Solvent System	Concentration	Method	Source
Dimethyl Sulfoxide (DMSO)	50 mg/mL (202.04 mM)	Ultrasonic agitation	GlpBio
Dimethyl Sulfoxide (DMSO)	10 mg/mL (40.41 mM)	Warming and heating to 60°C	GlpBio
10% DMSO / 90% Corn Oil	≥ 1.25 mg/mL (5.05 mM)	Not specified	MedchemExpress.com ^[1]

Table 2: Quantitative and Qualitative Solubility of 1-Hexadecanol (Cetyl Alcohol)

Solvent	Solubility	Method/Notes	Source
Dimethyl Sulfoxide (DMSO)	48 mg/mL (197.98 mM)	Not specified	Selleck Chemicals
90% Ethanol	~333 mg/mL ("1 gm in 3ml")	Not specified	PubChem
Ethanol	Soluble	Qualitative	Multiple sources
Methanol	Soluble	Qualitative	Multiple sources
Chloroform	Soluble	Qualitative	Multiple sources
Ether	Soluble	Qualitative	Multiple sources
Water	Insoluble	Qualitative	Multiple sources

Experimental Protocols

Detailed experimental protocols for determining the solubility of **1-Hexadecanol-d5** are not readily available in the public domain. However, standardized methods for assessing the solubility of chemical substances can be adapted for this purpose. Below are outlines of relevant experimental approaches.

General Solubility Determination Protocol (Adapted from OECD Guideline 105)

The OECD Guideline 105, "Water Solubility," provides a framework that can be adapted for organic solvents. The general principle involves the saturation of the solvent with the solute and the subsequent determination of the concentration of the solute in a saturated solution.

Methodology:

- **Preparation of a Saturated Solution:** An excess amount of **1-Hexadecanol-d5** is added to the chosen solvent in a vessel.
- **Equilibration:** The mixture is agitated at a constant temperature for a sufficient period to reach equilibrium. This can be facilitated by methods such as shaking, stirring, or sonication. For poorly soluble substances, this may take 24 hours or longer.
- **Phase Separation:** The undissolved solute is separated from the saturated solution by centrifugation and/or filtration. It is crucial to ensure that the temperature is maintained during this step to prevent precipitation or further dissolution.
- **Concentration Analysis:** The concentration of **1-Hexadecanol-d5** in the clear, saturated solution is determined using a suitable analytical method. Given its structure, High-Performance Liquid Chromatography (HPLC) with a suitable detector (e.g., mass spectrometry or a charged aerosol detector) or Gas Chromatography-Mass Spectrometry (GC-MS) would be appropriate methods.
- **Replicate Analysis:** The experiment should be performed in replicate to ensure the reliability of the results.

Protocol for Dissolving 1-Hexadecanol in Ethanol for Analysis (Adapted from USP-NF Monograph for Cetyl Alcohol)

This protocol, while intended for preparing a sample for analysis, provides a practical method for dissolving 1-Hexadecanol in ethanol, which can be a starting point for determining its solubility limit.

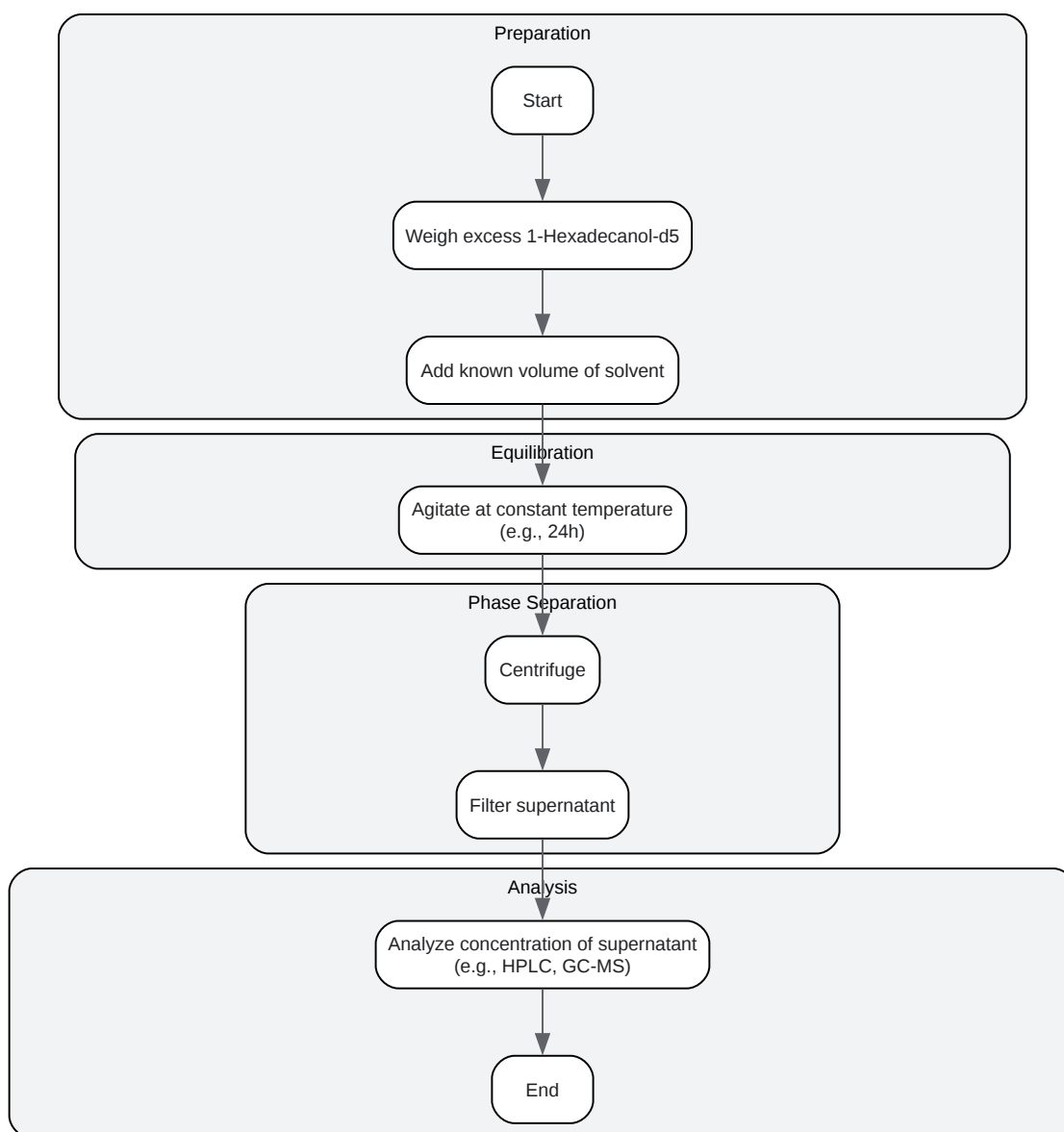
Methodology:

- **Sample Preparation:** A known weight of 1-Hexadecanol is placed in a sealed container.
- **Solvent Addition:** A specific volume of ethanol is added to the container.
- **Dissolution:** The sealed container is heated in a water bath to a temperature that facilitates dissolution (e.g., 50°C for cetyl alcohol). The mixture is agitated until the solid is completely dissolved.
- **Cooling and Observation:** The solution is allowed to cool to room temperature. The concentration at which the solute remains in solution without precipitation upon cooling can be considered an estimate of its solubility at that temperature.

Visualizations

Experimental Workflow for Solubility Determination

The following diagram illustrates a typical workflow for determining the solubility of a compound like **1-Hexadecanol-d5**.

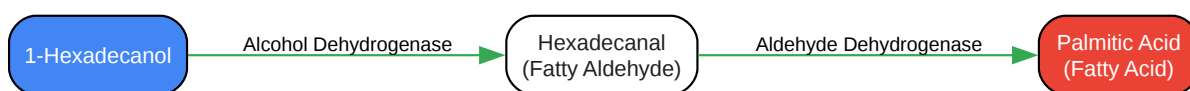


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Caption: A generalized workflow for the experimental determination of solubility.

Metabolic Pathway of 1-Hexadecanol

1-Hexadecanol, and by extension **1-Hexadecanol-d5**, is a fatty alcohol that can be metabolized in the body. The primary metabolic pathway involves its oxidation to the corresponding fatty acid, palmitic acid. This process is analogous to the metabolism of other fatty alcohols.



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Caption: The metabolic conversion of 1-Hexadecanol to Palmitic Acid.

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References

- 1. Fatty Aldehyde and Fatty Alcohol Metabolism: Review and Importance for Epidermal Structure and Function - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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